

A Technical Guide to the Solubility of 1-Decanol-d4 in Organic Solvents

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Compound of Interest

Compound Name: 1-Decanol-d4

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This technical guide provides a comprehensive overview of the solubility characteristics of **1-Decanol-d4**, a deuterated form of the straight-chain fatty alcohol, 1-decanol. Understanding the solubility of this compound in various organic solvents is critical for its application in organic synthesis, formulation development, and as a protic solvent in research settings.^[1] Due to the limited availability of direct quantitative data for **1-Decanol-d4**, this guide leverages data for its non-deuterated counterpart, 1-decanol. It is a well-established principle in chemistry that the solubility of a compound in a deuterated versus a non-deuterated solvent exhibits negligible differences.^{[2][3]} This principle allows for the reliable use of 1-decanol solubility data as a proxy for **1-Decanol-d4**.

Solubility Profile

1-Decanol is characterized by a polar hydroxyl (-OH) group and a long, nonpolar ten-carbon chain.^[4] This amphipathic nature dictates its solubility. While it is poorly soluble in water (37 mg/L at 25 °C), it demonstrates high solubility in a wide range of organic solvents.^{[1][5]} The long hydrophobic tail dominates its behavior, making it miscible with many nonpolar and moderately polar organic media.^{[4][6]}

The following table summarizes the solubility of 1-decanol in various common organic solvents, which can be taken as a strong indicator of the solubility profile for **1-Decanol-d4**.

Solvent	Chemical Formula	Type	Solubility of 1-Decanol	Reference
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible	[1][4]
Acetone	C ₃ H ₆ O	Polar Aprotic	Miscible	[1][4]
Chloroform	CHCl ₃	Polar Aprotic	Miscible	[1][4]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Miscible	[1]
Benzene	C ₆ H ₆	Nonpolar	Miscible	[1]
Carbon Tetrachloride	CCl ₄	Nonpolar	Miscible	[1]
Hexane	C ₆ H ₁₄	Nonpolar	Soluble	[6]
Mineral Oil	N/A	Nonpolar	Soluble	[1]
Propylene Glycol	C ₃ H ₈ O ₂	Polar Protic	Soluble	[1]
Water	H ₂ O	Polar Protic	Insoluble (0.37 g/100mL at 20°C)	[6]
Glycerin	C ₃ H ₈ O ₃	Polar Protic	Insoluble	[1]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a solute like **1-Decanol-d4** in an organic solvent. This method is based on the principle of saturation.

Objective: To determine the qualitative (e.g., miscible, soluble, insoluble) and quantitative solubility of **1-Decanol-d4** in a selected organic solvent at a specific temperature.

Materials:

- **1-Decanol-d4**
- Selected organic solvent(s) (e.g., ethanol, acetone, hexane)

- Volumetric flasks
- Calibrated burette or micropipettes
- Vortex mixer or magnetic stirrer with stir bars
- Analytical balance
- Constant temperature bath
- Test tubes or vials

Procedure:

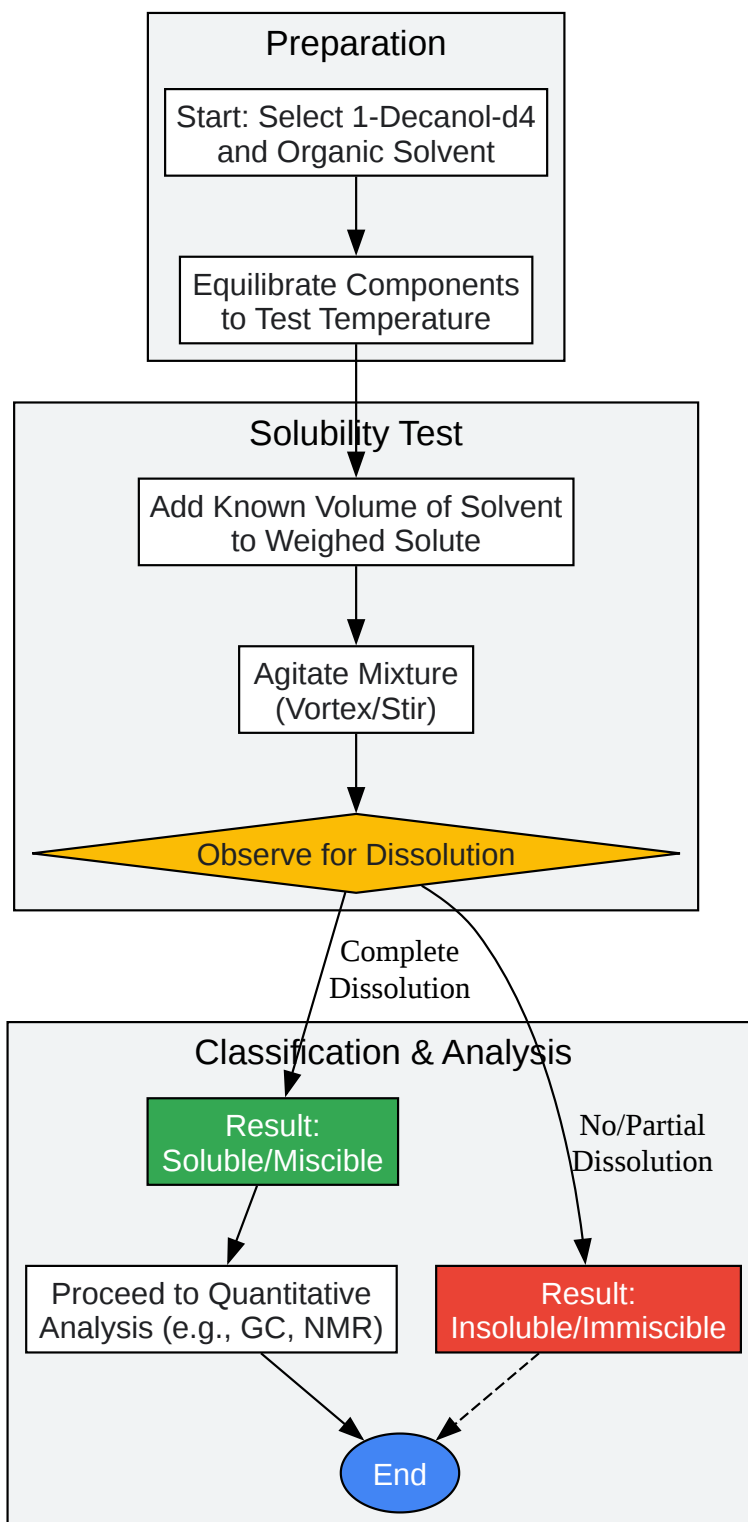
- Preparation:
 - Ensure all glassware is clean and dry to prevent contamination.
 - Bring the **1-Decanol-d4** and the selected solvent to the desired experimental temperature (e.g., 25°C) using a constant temperature bath.
- Qualitative Assessment:
 - Add approximately 2 mL of the organic solvent to a test tube.
 - Dropwise, add the **1-Decanol-d4** to the solvent, shaking or vortexing the mixture after each addition.[\[7\]](#)
 - Observe for miscibility. If the two liquids form a single homogeneous phase, they are considered miscible. If distinct layers form, they are immiscible.[\[8\]](#)
 - Record the observation (e.g., miscible, partially miscible, immiscible).
- Quantitative Determination (Saturation Method):
 - Accurately weigh a specific mass of **1-Decanol-d4** and place it into a test tube or vial.[\[9\]](#)
 - Using a burette, add a small, measured volume of the organic solvent to the test tube.[\[9\]](#)

- Seal the container and agitate the mixture vigorously using a vortex mixer or magnetic stirrer until the solute is completely dissolved.[9]
- If the solute dissolves completely, continue to add small, precise volumes of the solvent, ensuring complete dissolution after each addition, until the solution becomes saturated (i.e., a small amount of undissolved solute remains).[9]
- Alternatively, add an excess of **1-Decanol-d4** to a known volume of the solvent to create a saturated solution with visible excess solute.
- Allow the saturated solution to equilibrate for an extended period (e.g., 24 hours) in the constant temperature bath to ensure maximum dissolution.
- Carefully separate the saturated liquid phase from the undissolved solid (if any) via filtration or centrifugation.
- Accurately measure the concentration of **1-Decanol-d4** in the saturated solution using an appropriate analytical technique (e.g., gas chromatography, NMR with an internal standard).
- Calculate the solubility in desired units (e.g., g/L, mol/L).

Visualized Workflow for Solubility Assessment

The following diagram illustrates the logical workflow for assessing the solubility of a compound like **1-Decanol-d4**.

Workflow for Solubility Assessment of 1-Decanol-d4

[Click to download full resolution via product page](#)Caption: Logical workflow for determining the solubility of **1-Decanol-d4**.

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